

An In-depth Technical Guide to the Chemical Properties of Trimethylammonium Acetate

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Compound of Interest

Compound Name: Trimethylammonium acetate

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Trimethylammonium acetate is a salt formed from the weak base trimethylamine and the weak acid acetic acid. This document provides a comprehensive overview of its chemical properties, tailored for professionals in research and drug development. The information presented herein is supported by experimental data and established chemical principles.

Core Chemical Properties

The fundamental chemical properties of **trimethylammonium acetate** are summarized in the table below, providing a clear reference for its use in experimental design and formulation.

Property	Value	Source(s)
Molecular Formula	C ₅ H ₁₃ NO ₂	--INVALID-LINK--
Molecular Weight	119.16 g/mol	--INVALID-LINK--
CAS Number	6850-27-7	--INVALID-LINK--
Appearance	White crystalline solid	--INVALID-LINK--
pKa of Trimethylammonium ion ((CH ₃) ₃ NH ⁺)	~9.80 at 25°C	General Chemistry Textbooks

Acidity, Basicity, and Buffering Capacity

Trimethylammonium acetate is the salt of a weak base (trimethylamine, $pK_b \approx 4.19$) and a weak acid (acetic acid, $pK_a \approx 4.76$). In aqueous solution, it establishes an equilibrium between the trimethylammonium cation, the acetate anion, and their corresponding conjugate base and acid.

The pH of a **trimethylammonium acetate** solution can be approximated by considering the pK_a of the trimethylammonium ion, which is the conjugate acid of trimethylamine. The pK_a of the trimethylammonium ion is approximately 9.80. This indicates that **trimethylammonium acetate** can act as a buffer in the pH range of approximately 8.8 to 10.8.

Solubility Profile

Trimethylammonium acetate is a polar salt and exhibits good solubility in polar solvents.

Solvent	Solubility	Source(s)
Water	Soluble	--INVALID-LINK--
Methanol	Soluble	Qualitative assessment based on polarity
Ethanol	Soluble	Qualitative assessment based on polarity
Non-polar solvents (e.g., hexane)	Insoluble	Qualitative assessment based on polarity

Reactivity and Stability

Trimethylammonium acetate is a stable salt under standard laboratory conditions. Its reactivity is primarily dictated by the acidic and basic nature of its constituent ions.

- **Reaction with Strong Acids:** The acetate ion will react with strong acids (e.g., HCl) to form acetic acid.
- **Reaction with Strong Bases:** The trimethylammonium ion will react with strong bases (e.g., NaOH) to form trimethylamine.

Due to the volatility of trimethylamine and acetic acid, **trimethylammonium acetate** is considered a volatile salt, which can be advantageous in applications like HPLC where removal of buffer components is desired.^[1]

Experimental Protocols

Synthesis of Trimethylammonium Acetate

Objective: To synthesize **trimethylammonium acetate** from trimethylamine and acetic acid.

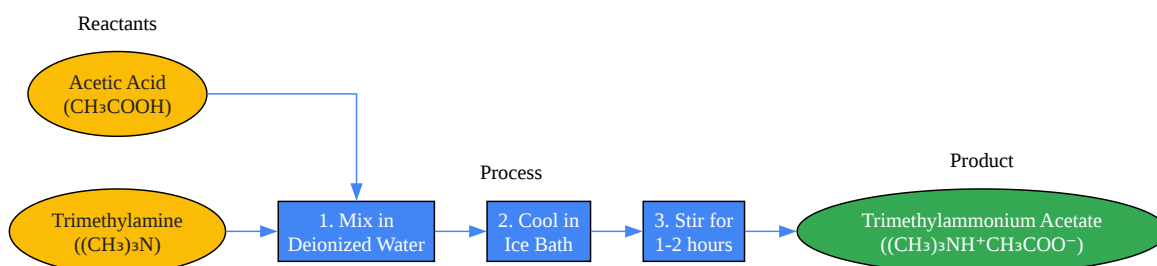
Materials:

- Trimethylamine (aqueous solution or gas)
- Glacial acetic acid
- Deionized water
- Round-bottom flask
- Magnetic stirrer and stir bar
- Ice bath
- pH meter

Procedure:

- In a well-ventilated fume hood, place a known volume of deionized water in a round-bottom flask equipped with a magnetic stir bar and cool it in an ice bath.
- Slowly add a stoichiometric amount of trimethylamine to the cooled water with continuous stirring.
- While monitoring the pH, slowly add an equimolar amount of glacial acetic acid to the trimethylamine solution. The reaction is exothermic, so maintain the temperature with the ice bath.
- Continue stirring for 1-2 hours to ensure the reaction goes to completion.

- The resulting solution is aqueous **trimethylammonium acetate**. The concentration can be adjusted by the initial amounts of reactants and water.



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Figure 1: Synthesis of **Trimethylammonium Acetate**.

Determination of pKa by Potentiometric Titration

Objective: To experimentally determine the pKa of the trimethylammonium ion in a **trimethylammonium acetate** solution.

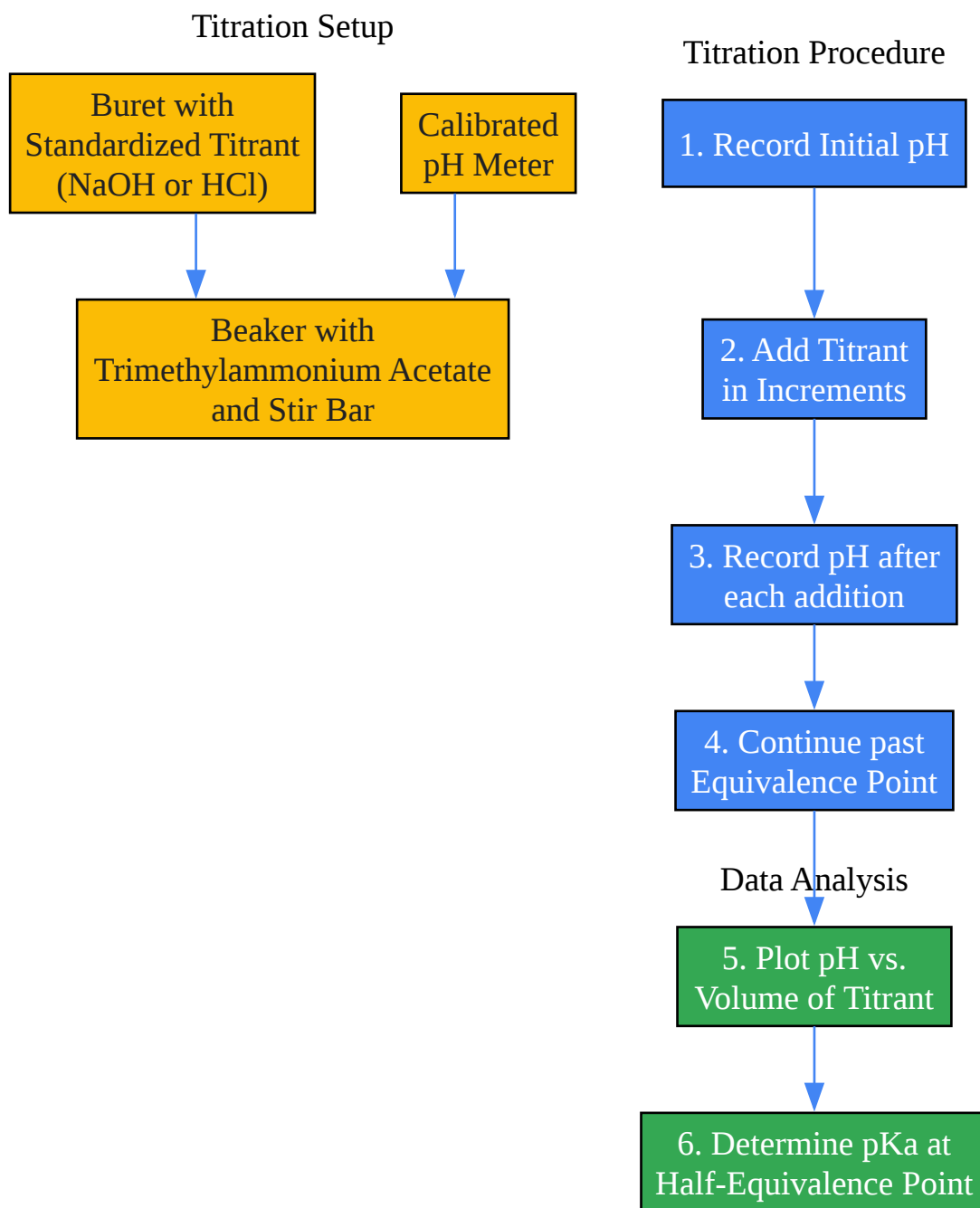
Materials:

- Trimethylammonium acetate** solution (e.g., 0.1 M)
- Standardized hydrochloric acid (HCl) solution (e.g., 0.1 M)
- Standardized sodium hydroxide (NaOH) solution (e.g., 0.1 M)
- pH meter with a calibrated electrode
- Buret
- Beaker

- Magnetic stirrer and stir bar

Procedure:

- Pipette a known volume of the **trimethylammonium acetate** solution into a beaker.
- Place the beaker on a magnetic stirrer and immerse the pH electrode.
- Record the initial pH of the solution.
- Titrate the solution with the standardized HCl solution, adding small increments (e.g., 0.5-1.0 mL) and recording the pH after each addition. Continue the titration well past the equivalence point.
- Repeat the titration with the standardized NaOH solution.
- Plot the pH versus the volume of titrant added for both titrations.
- The pKa of the trimethylammonium ion corresponds to the pH at the half-equivalence point of the titration with NaOH.



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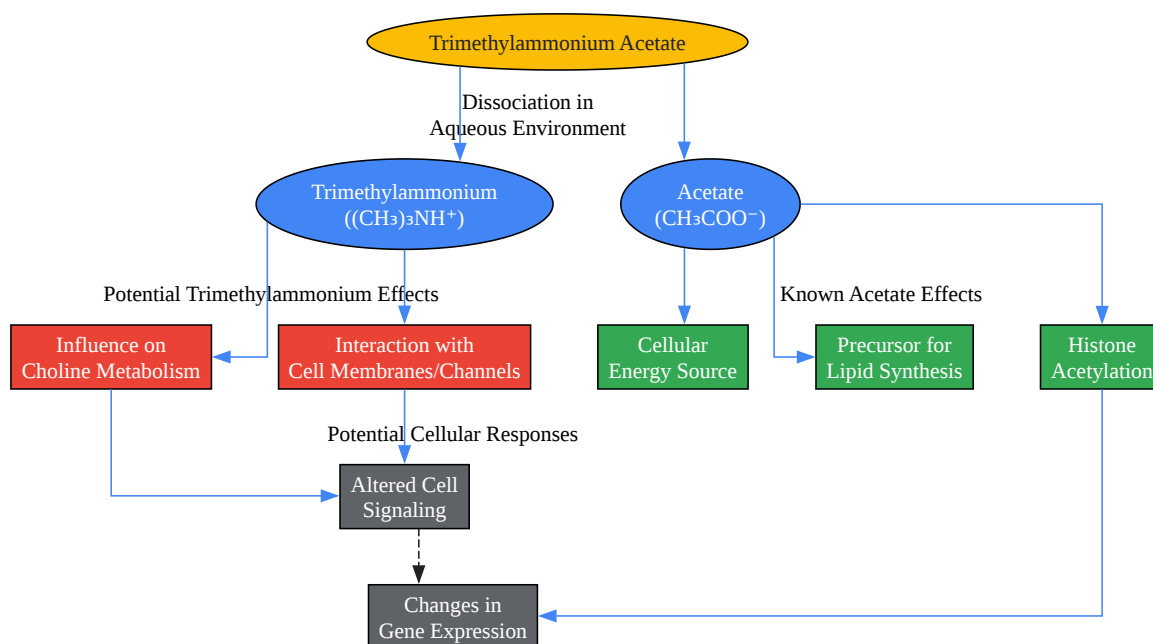
Figure 2: Workflow for pKa Determination.

Potential Role in Biological Systems

While there is no direct evidence of **trimethylammonium acetate** as a signaling molecule itself, its constituent ions, trimethylammonium and acetate, have known biological activities. Quaternary ammonium compounds can interact with cell membranes and ion channels.[2] The trimethylammonium group is a key component of choline, which is a precursor to the neurotransmitter acetylcholine and a vital component of cell membranes.[3]

Acetate is a short-chain fatty acid that can be utilized by cells as an energy source and as a precursor for lipid synthesis. It has also been shown to influence cellular signaling through histone acetylation, an epigenetic modification that regulates gene expression.

Given these roles, it is plausible that **trimethylammonium acetate** could have indirect effects on cell signaling pathways by influencing choline metabolism or by providing a source of acetate for cellular processes.



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Figure 3: Hypothetical Signaling Influence.

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